Cross-Validation of BMS-566394 Effects with Genetic Models: A Comparative Guide

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Compound of Interest

Compound Name: *BMS-566394*

Cat. No.: *B1667222*

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This guide provides a comprehensive comparison of the pharmacological effects of **BMS-566394**, a selective inhibitor of A Disintegrin and Metalloproteinase 17 (ADAM17), with the phenotypes observed in genetic models of ADAM17 deficiency. The objective is to cross-validate the on-target effects of **BMS-566394** by aligning its pharmacological profile with the established biological consequences of genetic ADAM17 ablation. This document summarizes key experimental data, details relevant protocols, and visualizes the underlying biological pathways and workflows.

Introduction: Targeting ADAM17

ADAM17, also known as Tumor Necrosis Factor-α Converting Enzyme (TACE), is a transmembrane metalloproteinase responsible for the ectodomain shedding of a wide array of cell surface proteins. This shedding process releases soluble forms of these proteins, which can then act as signaling molecules. Key substrates of ADAM17 include the pro-inflammatory cytokine Tumor Necrosis Factor-α (TNF-α) and cell surface receptors such as CD16 and CD62L, which are crucial for immune cell function.

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BMS-566394 is a potent and highly selective small molecule inhibitor of ADAM17.[1] By blocking the catalytic activity of ADAM17, **BMS-566394** prevents the shedding of its substrates, thereby modulating inflammatory and immune responses.

Genetic Models of ADAM17 have been instrumental in elucidating the physiological and pathological roles of this enzyme. These models include:

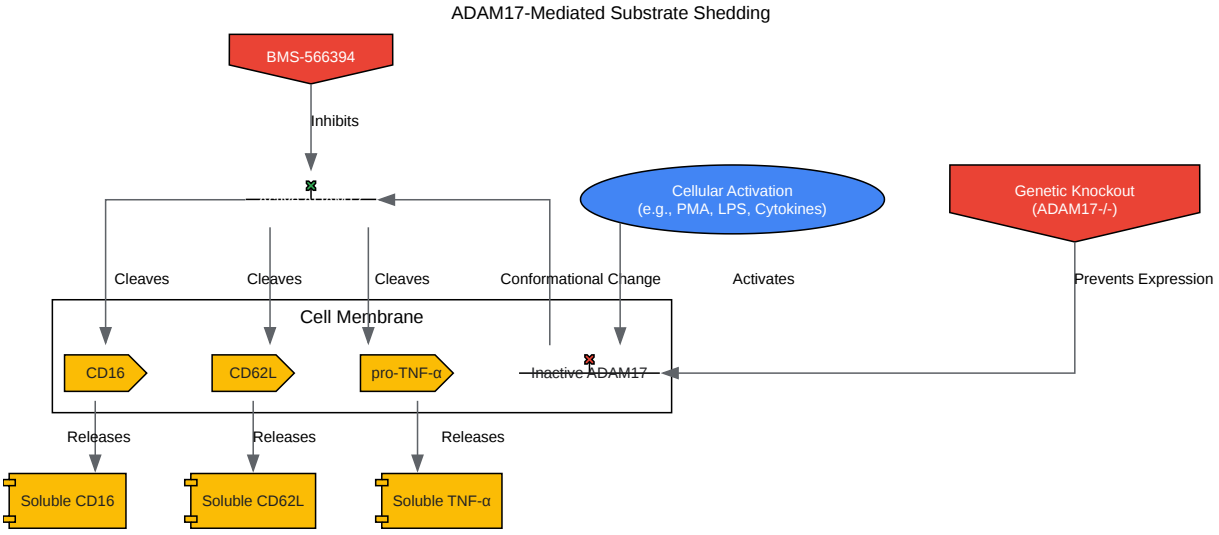
- Constitutive Knockout (KO): Mice with a complete and systemic deletion of the Adam17 gene. These mice are often not viable, highlighting the critical role of ADAM17 in development.[2]
- Conditional Knockout (cKO): Mice in which the Adam17 gene is deleted in specific cell types or at specific times, allowing for the study of its function in a tissue-specific or temporal manner.
- Hypomorphic Models (e.g., ADAM17ex/ex): Mice that express significantly reduced levels of ADAM17 protein, providing a model to study the effects of partial ADAM17 deficiency while maintaining viability.[3]

This guide will focus on the comparative effects of **BMS-566394** and these genetic models on the shedding of three key ADAM17 substrates: TNF-α, CD16, and CD62L.

Signaling Pathway and Experimental Workflow

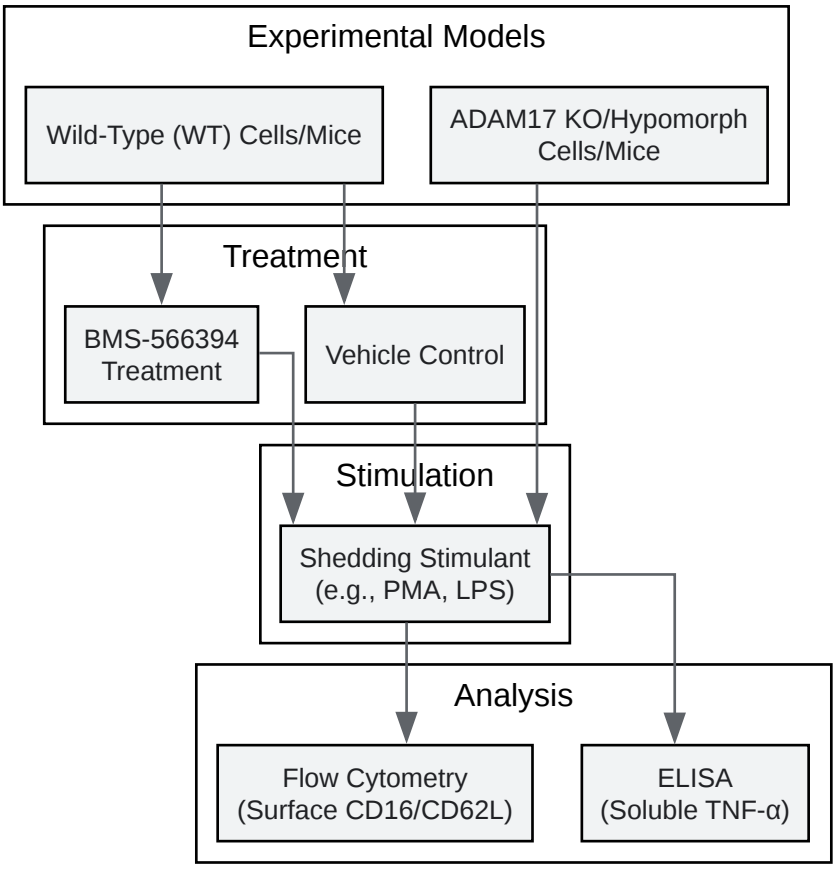
To visually represent the biological context and experimental approach, the following diagrams were generated using the DOT language.

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Comparative Experimental Workflow



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